

Application Notes: Extraction of Diisononyl Adipate (DINA) from Environmental Matrices

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diisononyl adipate

Cat. No.: B167168

[Get Quote](#)

Introduction

Diisononyl adipate (DINA) is a high-molecular-weight adipate ester primarily used as a plasticizer in the production of flexible polyvinyl chloride (PVC) products, such as films, electrical insulation, and shrink wrap.[1] Due to its widespread application, DINA can be released into the environment, leading to its presence in soil and water. Monitoring the concentration of DINA in these environmental compartments is crucial for assessing its environmental fate and potential risks.

These application notes provide detailed protocols for the extraction of DINA from water and soil samples, tailored for researchers and scientists. The methods described are Solid-Phase Extraction (SPE) for aqueous samples and Ultrasonic-Assisted Extraction (UAE) for soil samples, followed by analysis using Gas Chromatography-Mass Spectrometry (GC-MS).[2]

Protocol 1: Extraction of DINA from Water via Solid-Phase Extraction (SPE)

This protocol details the extraction and concentration of DINA from water samples using C18 solid-phase extraction cartridges. SPE is a robust technique that offers high recovery rates and minimizes solvent consumption.[2][3]

Materials and Reagents

- Glass sample bottles (1 L, pre-cleaned)

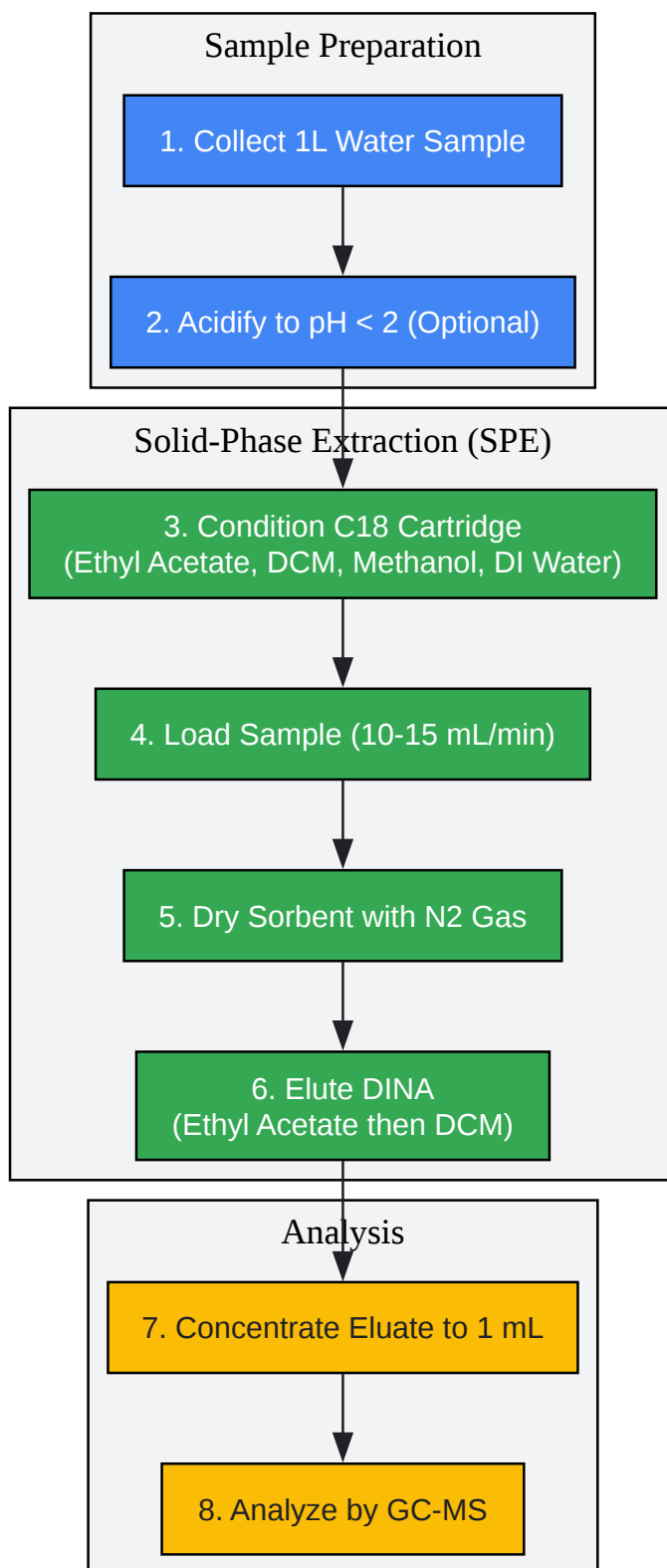
- Solid-Phase Extraction (SPE) manifold
- SPE C18 cartridges
- Sulfuric acid (H_2SO_4)
- Ethyl acetate (analytical grade)
- Dichloromethane (analytical grade)
- Methanol (analytical grade)
- Deionized water
- Nitrogen gas supply for evaporation
- Glass collection vials
- Automated SPE system (optional, for high throughput)[4]

Experimental Protocol

- Sample Preparation: Collect 1 L water samples in pre-cleaned glass bottles. To preserve the analytes, acidify the sample to a $\text{pH} < 2$ with sulfuric acid if necessary.[2]
- SPE Cartridge Conditioning:
 - Rinse the SPE C18 cartridge with 10 mL of ethyl acetate.
 - Follow with 10 mL of dichloromethane.
 - Flush with 10 mL of methanol.
 - Finally, equilibrate the cartridge with 10 mL of deionized water, ensuring the sorbent bed does not go dry.[2]
- Sample Loading: Load the 1 L water sample onto the conditioned SPE cartridge at a controlled flow rate of 10-15 mL/min.[2]

- Sorbent Drying: After the entire sample has passed through the cartridge, dry the sorbent material completely by purging with nitrogen gas for 10-15 minutes to remove all residual water.[\[2\]](#)
- Elution:
 - Elute the trapped DINA from the sorbent using 5-10 mL of ethyl acetate.
 - Follow with a second elution using 5-10 mL of dichloromethane.
 - Collect the entire eluate in a clean glass collection vial.[\[2\]](#)
- Concentration: Concentrate the combined eluate to a final volume of 1 mL under a gentle stream of nitrogen in a water bath set to 35-40°C.[\[2\]](#)
- Analysis: The concentrated extract is now ready for quantitative analysis by GC-MS.[\[2\]](#)[\[5\]](#)[\[6\]](#)

Workflow for DINA Extraction from Water



[Click to download full resolution via product page](#)

Caption: Workflow for DINA extraction from water samples using SPE.

Protocol 2: Extraction of DINA from Soil via Ultrasonic-Assisted Extraction (UAE)

This protocol utilizes ultrasonic waves to enhance the extraction of DINA from soil matrices. UAE offers advantages such as shorter extraction times, reduced solvent consumption, and high extraction efficiency.^{[2][7][8]}

Materials and Reagents

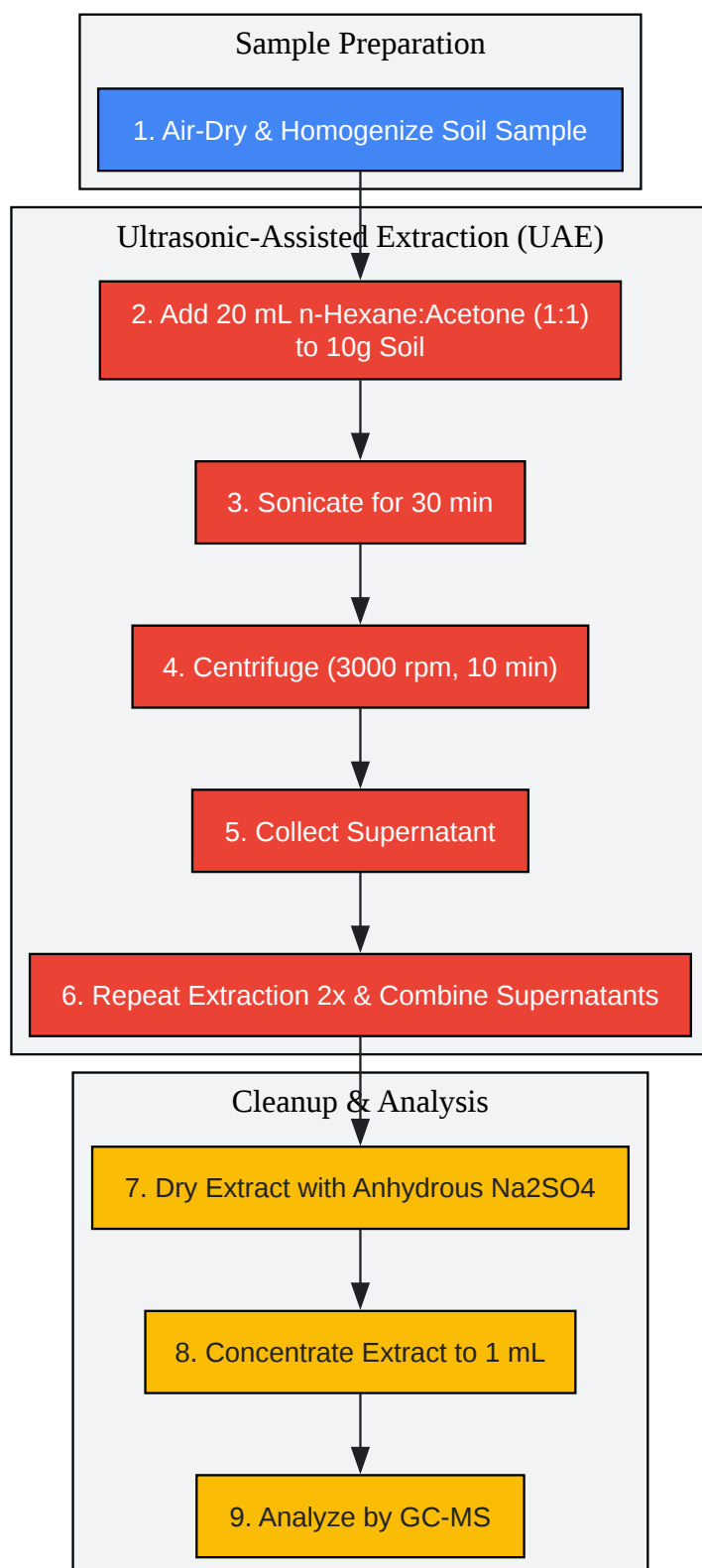
- Mortar and pestle or grinder
- Glass centrifuge tubes (50 mL)
- Ultrasonic bath
- Centrifuge
- Glass collection flasks
- Anhydrous sodium sulfate
- Glass wool
- n-hexane (analytical grade)
- Acetone (analytical grade)
- Rotary evaporator or nitrogen evaporator

Experimental Protocol

- Sample Preparation: Air-dry the soil sample to remove excess moisture. Homogenize the sample by grinding it into a fine powder using a mortar and pestle.^[2]
- Extraction:
 - Weigh 10 g of the homogenized soil into a glass centrifuge tube.

- Add 20 mL of a 1:1 (v/v) mixture of n-hexane and acetone to the tube.[\[2\]](#)[\[9\]](#)
- Ultrasonication: Place the tube in an ultrasonic bath and sonicate for 30 minutes at a controlled temperature (e.g., 25°C).[\[2\]](#) The ultrasonic waves create cavitation bubbles that disrupt the soil matrix, enhancing solvent penetration and analyte release.[\[8\]](#)[\[9\]](#)
- Separation: After sonication, centrifuge the sample at 3000 rpm for 10 minutes to separate the soil particles from the solvent extract.[\[2\]](#)
- Supernatant Collection: Carefully decant the supernatant (the liquid extract) into a clean collection flask.
- Repeat Extraction: Repeat the extraction process (steps 2-5) on the soil residue two more times with fresh solvent to ensure complete extraction. Combine all the supernatants in the collection flask.[\[2\]](#)
- Drying and Cleanup: Pass the combined extract through a glass funnel containing glass wool and approximately 10 g of anhydrous sodium sulfate. This step removes residual water and fine particulates from the extract.[\[2\]](#)
- Concentration: Concentrate the final extract to a volume of 1 mL using a rotary evaporator or a gentle stream of nitrogen.[\[2\]](#)
- Analysis: The concentrated extract is ready for GC-MS analysis.[\[2\]](#)[\[5\]](#)[\[6\]](#)

Workflow for DINA Extraction from Soil



[Click to download full resolution via product page](#)

Caption: Workflow for DINA extraction from soil samples using UAE.

Data Presentation

The following tables summarize representative quantitative data for adipate plasticizer extraction methodologies.

Table 1: Quantitative Data for DINA Extraction from Water

Parameter	Method	Sorbent	Recovery (%)	RSD (%)	LOQ (ng/L)	Reference
Adipate Esters	SPE-GC/MS	Chromabond® HLB	75 - 112	< 20	0.82 - 71	[10]
Phthalates	Automated SPE	C18 Disk	>85	< 10	-	[4][11]

Table 2: Quantitative Data for DINA Extraction from Soil

Parameter	Method	Solvent	Recovery (%)	RSD (%)	LOQ (ng/g)	Reference
Adipate Esters	LLE/SPE-GC/MS	-	85.7 - 106	2.5 - 15.6	5	[5][12]
PAHs & PAEs	UAE-GC/MS	n-hexane:acetone	High Efficiency	-	-	[9]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. univarsolutions.com [univarsolutions.com]

- 2. benchchem.com [benchchem.com]
- 3. mdpi.com [mdpi.com]
- 4. gcms.cz [gcms.cz]
- 5. researchgate.net [researchgate.net]
- 6. GC-MS Analysis of Phthalates: Comparison of GC Stationary Phase Performance [restek.com]
- 7. hielscher.com [hielscher.com]
- 8. A comprehensive review of ultrasonic assisted extraction (UAE) for bioactive components: Principles, advantages, equipment, and combined technologies - PMC [pmc.ncbi.nlm.nih.gov]
- 9. cabidigitallibrary.org [cabidigitallibrary.org]
- 10. researchgate.net [researchgate.net]
- 11. unitedchem.com [unitedchem.com]
- 12. GC/MS method for the determination of adipate plasticizers in ham sausage and its application to kinetic and penetration studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes: Extraction of Diisononyl Adipate (DINA) from Environmental Matrices]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b167168#protocols-for-diisononyl-adipate-extraction-from-soil-and-water]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com